

3-Hydroxysarpagine: A Technical Guide on its Discovery, Biosynthesis, and Biological Evaluation

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Compound of Interest

Compound Name: 3-Hydroxysarpagine

Cat. No.: B15589508

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the monoterpene indole alkaloid, **3-hydroxysarpagine**. It covers the historical context of its discovery, its biosynthetic origins, and available data on its biological activity. This document is intended to serve as a resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development. While **3-hydroxysarpagine** has been identified and its cytotoxic potential noted, this guide also highlights the existing gaps in publicly available data, particularly concerning quantitative pharmacological data and detailed experimental protocols.

Introduction and Historical Context

3-Hydroxysarpagine belongs to the sarpagine family of monoterpene indole alkaloids, a structurally complex group of natural products primarily isolated from plants of the Apocynaceae family, notably from the genus *Rauwolfia*. The parent compound, sarpagine, and its derivatives have garnered significant attention due to their interesting biological activities.

The discovery of **3-hydroxysarpagine** was reported in a study focused on the chemical constituents of the dried roots of *Rauwolfia serpentina*[1][2]. In this study, five new indole alkaloids, including **3-hydroxysarpagine**, were isolated and their structures were elucidated

using spectroscopic methods. This work placed **3-hydroxysarpagine** within the broader context of the rich and diverse alkaloidal chemistry of Rauwolfia species, which have a long history in traditional medicine.

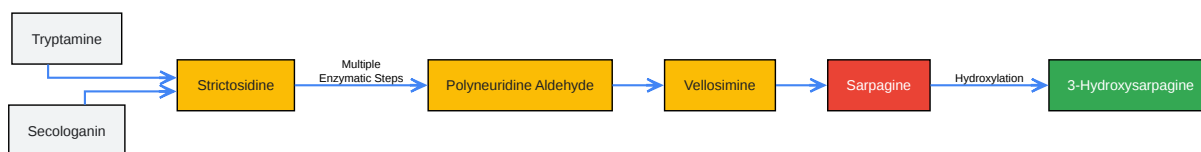
Physicochemical Properties

While detailed physicochemical data for **3-hydroxysarpagine** is not widely published, some fundamental properties can be inferred from its structure and the initial isolation studies.

Property	Data	Reference
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₃	[1][2]
Molecular Weight	342.39 g/mol	Inferred
Class	Monoterpene Indole Alkaloid (Sarpagine-type)	[1][2]
Source	Rauwolfia serpentina (dried roots)	[1][2]

Biosynthesis of 3-Hydroxysarpagine

The biosynthesis of sarpagine-type alkaloids, including **3-hydroxysarpagine**, originates from the condensation of tryptamine and secologanin to form strictosidine, the universal precursor to all monoterpenoid indole alkaloids. The formation of the characteristic sarpagan skeleton involves a series of enzymatic steps. The final step in the biosynthesis of **3-hydroxysarpagine** is likely a hydroxylation reaction.



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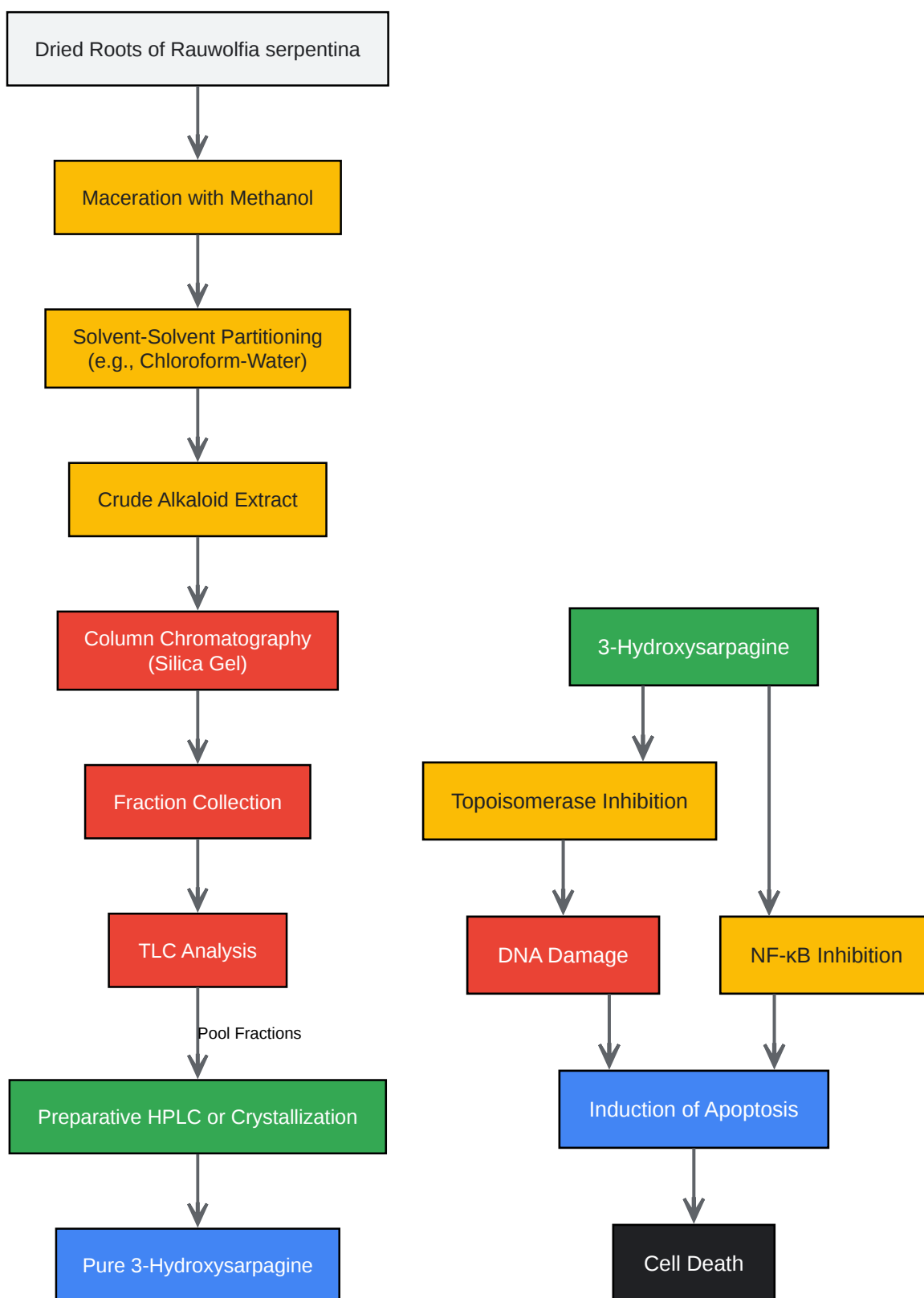
Biosynthetic pathway leading to **3-Hydroxysarpagine**.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **3-hydroxysarpagine** are not explicitly available in the public domain. However, based on general procedures for isolating alkaloids from *Rauwolfia* species, a likely workflow can be constructed.

Generalized Isolation and Purification Workflow

The following diagram outlines a probable experimental workflow for the isolation and purification of **3-hydroxysarpagine** from *Rauwolfia serpentina*.



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References

- 1. Indole alkaloids and other constituents of Rauwolfia serpentina - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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